

# Essential Safety and Logistics for Handling 1,3-Dinitrolycerin-d5

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## Compound of Interest

Compound Name: 1,3-Dinitrolycerin-d5

Cat. No.: B12387570

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## IMMEDIATE SAFETY AND OPERATIONAL GUIDE

This document provides crucial safety and logistical information for researchers, scientists, and drug development professionals handling **1,3-Dinitrolycerin-d5**. The following procedures are designed to ensure safe handling, storage, and disposal of this energetic and potentially hazardous material. Given the absence of a specific Safety Data Sheet (SDS) for the deuterated compound, the following guidance is synthesized from information on the non-deuterated analogue, 1,3-Dinitrolycerin, and general best practices for handling deuterated and hazardous compounds. Extra caution is strongly advised.

## Core Hazards and Precautions

1,3-Dinitrolycerin is classified as a highly flammable liquid and vapor, and it is a serious eye irritant.<sup>[1]</sup> As with other nitrate esters, it should be treated as a potentially explosive compound, sensitive to shock, friction, and heat. The deuteration of the molecule is not expected to significantly alter these primary hazards.

### Key Precautionary Statements:

- P210: Keep away from heat, sparks, open flames, and hot surfaces. — No smoking.<sup>[1]</sup>
- P280: Wear protective gloves, protective clothing, eye protection, and face protection.<sup>[1]</sup>

- P305+P351+P338: IF IN EYES: Rinse cautiously with water for several minutes. Remove contact lenses, if present and easy to do. Continue rinsing.[1]

## Data Presentation: Physical and Chemical Properties

The following table summarizes the known physical and chemical properties of **1,3-Dinitrolycerin-d5**.

Property	Value	Source
IUPAC Name	(1,1,2,3,3-pentadeuterio-2-hydroxy-3-nitrooxypropyl) nitrate	PubChem
Molecular Formula	C <sub>3</sub> HD <sub>5</sub> N <sub>2</sub> O <sub>7</sub>	Alentris Research
Molecular Weight	187.1 g/mol	Alentris Research
Physical State	Not specified, likely a liquid or solid in solution	-
Solubility	Likely soluble in organic solvents such as acetonitrile	Cerilliant

## Personal Protective Equipment (PPE)

A comprehensive PPE strategy is mandatory for handling **1,3-Dinitrolycerin-d5**.

Equipment	Specifications	Rationale
Eye and Face Protection	Chemical safety goggles and a face shield.	To protect against splashes and potential detonation.
Hand Protection	Chemical-resistant gloves (e.g., nitrile, neoprene). Double gloving is recommended.	To prevent skin absorption, which can be a route of exposure for nitroglycerin compounds.
Body Protection	Flame-retardant lab coat.	To protect against spills and fire hazards.
Respiratory Protection	A NIOSH-approved respirator with organic vapor cartridges may be necessary if handling outside of a fume hood or if aerosolization is possible.	To prevent inhalation of any vapors or aerosols.

## Experimental Protocols: Step-by-Step Handling and Disposal

### Receiving and Storage:

- Upon receipt, visually inspect the container for any signs of damage or leakage.
- Store the compound in a cool, dry, and well-ventilated area, away from heat, ignition sources, and incompatible materials such as oxidizing agents.
- Given that it is a deuterated compound, store it under an inert atmosphere (e.g., argon or nitrogen) to prevent isotopic exchange with atmospheric moisture.<sup>[2][3]</sup>
- The storage location should be in a designated and properly labeled area for explosive or highly reactive materials.

### Handling:

- All handling of **1,3-Dinitroglycerin-d5** should be conducted within a chemical fume hood to minimize inhalation exposure.
- Use only non-sparking tools and equipment.
- Avoid any actions that could create friction or shock.
- When transferring the substance, use appropriate techniques to avoid spills.
- Keep the container tightly closed when not in use.

Disposal Plan: The disposal of **1,3-Dinitroglycerin-d5** waste must be handled with extreme care, following all local, state, and federal regulations.

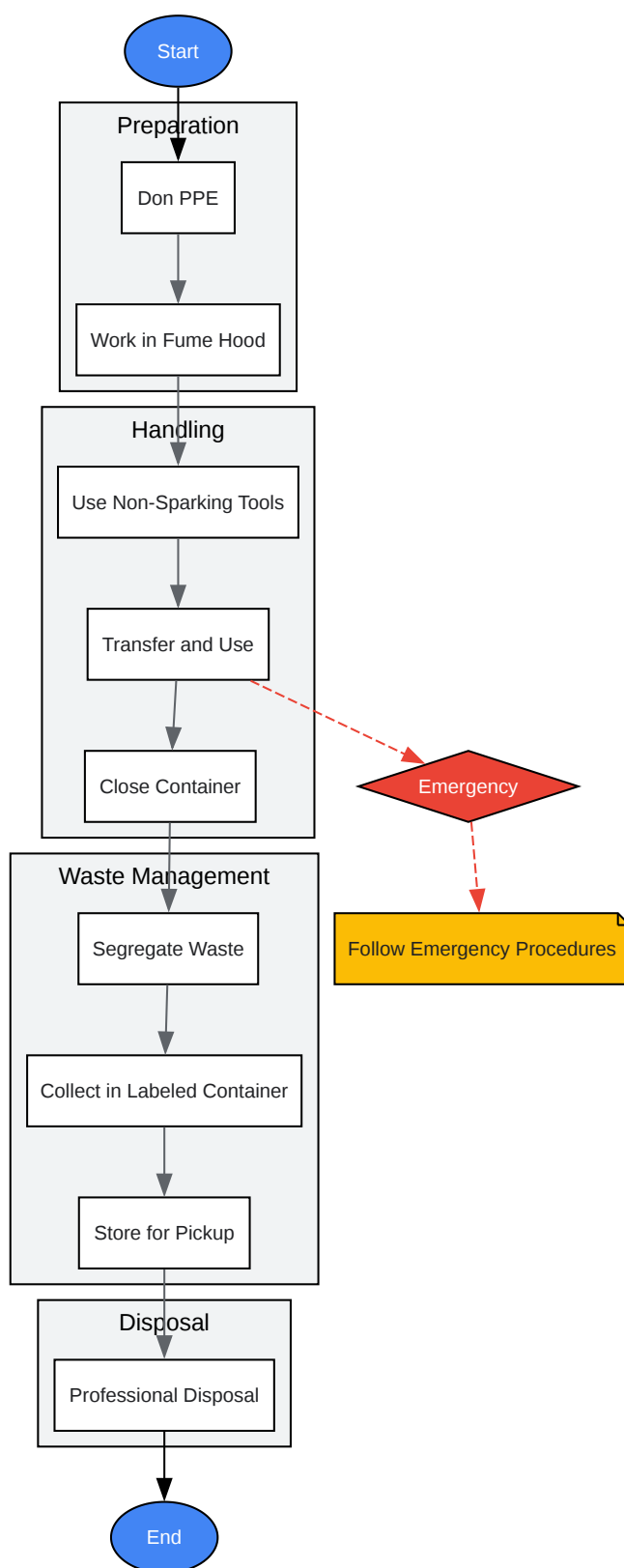
- Waste Segregation: All materials contaminated with **1,3-Dinitroglycerin-d5** (e.g., pipette tips, vials, gloves) should be segregated as hazardous waste.
- Decontamination: If possible and safe, rinse contaminated labware with a suitable solvent (e.g., acetone) in a fume hood. The rinseate must be collected as hazardous waste.
- Waste Collection: Collect all **1,3-Dinitroglycerin-d5** waste in a designated, properly labeled, and sealed container. The container should be compatible with the waste and stored in a secondary containment bin.
- Professional Disposal: Arrange for the disposal of the hazardous waste through a licensed environmental waste management company. Do not attempt to dispose of this material down the drain or in regular trash.

## Emergency Procedures

Emergency	Procedure
Eye Contact	Immediately flush eyes with plenty of water for at least 15 minutes, lifting upper and lower eyelids. Seek immediate medical attention.
Skin Contact	Remove contaminated clothing and wash the affected area with soap and water. Seek medical attention if irritation persists.
Inhalation	Move the person to fresh air. If breathing is difficult, provide oxygen. Seek immediate medical attention.
Ingestion	Do NOT induce vomiting. Rinse mouth with water. Seek immediate medical attention.
Spill	Evacuate the area. If the spill is small, absorb it with an inert material (e.g., vermiculite, sand) and place it in a sealed container for disposal. For large spills, contact your institution's emergency response team.
Fire	In case of a fire, evacuate the area immediately. Do not attempt to fight the fire. Use a fire extinguisher rated for chemical fires only if you are trained to do so and it is safe.

## Mandatory Visualization: Handling and Disposal Workflow

The following diagram outlines the logical workflow for the safe handling and disposal of **1,3-Dinitrolycerin-d5**.



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## References

- 1. chemicalbook.com [chemicalbook.com]
- 2. isotope-science.alfa-chemistry.com [isotope-science.alfa-chemistry.com]
- 3. chromservis.eu [chromservis.eu]
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